

stability and long-term storage conditions for 2-chlorodecane

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Compound of Interest

Compound Name: 2-Chlorodecane

Cat. No.: B13024903

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This guide provides essential information on the stability and long-term storage of **2-chlorodecane** for researchers, scientists, and drug development professionals. Below you will find frequently asked questions and troubleshooting advice to ensure the integrity of your material during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **2-chlorodecane**?

A: For optimal long-term stability, **2-chlorodecane** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[1] The recommended storage temperature is typically aligned with standard cool, ambient conditions, and you should keep the container away from heat, sparks, and open flames.^[1]

Q2: How stable is **2-chlorodecane** at room temperature?

A: The product is chemically stable under standard ambient conditions, including room temperature.^[2] However, prolonged exposure to non-ideal conditions should be avoided to maximize shelf life.

Q3: What materials and chemicals are incompatible with **2-chlorodecane**?

A: Avoid storing **2-chlorodecane** near strong oxidizing agents and strong bases, as these are incompatible materials.[\[1\]](#)[\[3\]](#) Contact with such substances could potentially initiate hazardous reactions.

Q4: What are the signs of degradation or decomposition?

A: While chemically stable, decomposition can occur under intense heating. Hazardous decomposition products include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[\[1\]](#)[\[3\]](#) Visually, any unexplained color change, development of a strong odor, or precipitate formation could indicate degradation or contamination.

Q5: Can **2-chlorodecane** be stored in solution?

A: If you prepare solutions of **2-chlorodecane**, it is generally recommended to store them as aliquots in tightly sealed vials at -20°C for short-term use, typically up to one month. For best results, solutions should be prepared fresh and used on the same day whenever possible. Before use, allow the solution to return to room temperature for at least 60 minutes prior to opening the vial.

Q6: What are the primary hazards associated with handling **2-chlorodecane**?

A: **2-chlorodecane** is a flammable liquid and vapor. It poses an aspiration hazard and may be fatal if swallowed and enters the airways. Additionally, repeated exposure may cause skin dryness or cracking. Always handle this chemical in accordance with the safety data sheet (SDS), using appropriate personal protective equipment (PPE).

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Discoloration or unusual odor in the vial.	Impurity, contamination, or slow degradation due to improper storage (e.g., exposure to light, heat, or incompatible materials).	Do not use the product. Quarantine the vial for proper disposal according to your institution's guidelines. Review your storage protocol to ensure it aligns with recommended conditions.
Precipitate or cloudiness observed in the liquid.	Contamination (especially with water) or storage at an inappropriately low temperature causing the product to freeze (Melting Point: -30 °C).	Allow the product to slowly warm to room temperature. If the precipitate dissolves, the product may be usable. If it persists, it likely indicates contamination. Consider filtering the product if appropriate for your application, or dispose of it.
Inconsistent experimental results using the same batch.	Product degradation or contamination. Inconsistent handling (e.g., repeated freeze-thaw cycles of solutions, exposure to air/moisture).	Aliquot stock solutions to minimize handling issues. If degradation is suspected, it is best to use a fresh, unopened vial for critical experiments. Ensure the container is tightly sealed after each use.
A small spill has occurred in the storage area.	Accidental mishandling.	Evacuate non-essential personnel. Ensure adequate ventilation. Remove all sources of ignition. ^[1] Absorb the spill with an inert material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal. ^[1] Do not flush into surface water or drains. ^{[1][3]}

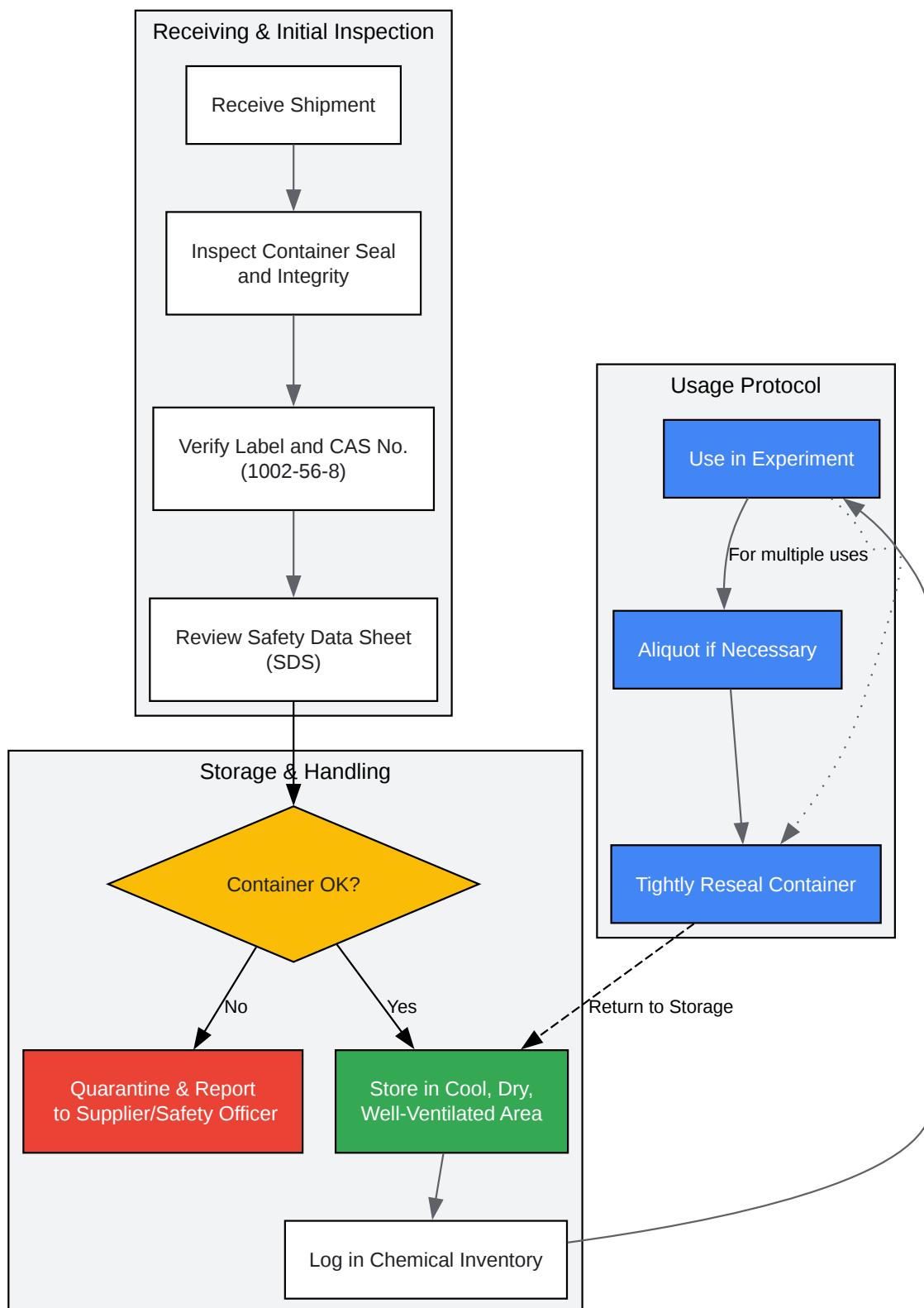
Quantitative Data Summary

The following table summarizes key physical and chemical properties for **2-chlorodecane**.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{21}Cl$	[4] [5] [6]
Molecular Weight	176.73 g/mol	[3] [7]
Physical State	Liquid	[1]
Melting Point	-30 °C / -22 °F	
Boiling Point	174 °C / 345 °F	
Density	0.73 g/cm³ (at 25 °C)	
Chemical Stability	Stable under standard ambient conditions	[2]

Experimental Workflow

The following diagram outlines the recommended workflow for receiving, inspecting, and storing **2-chlorodecane** to ensure its stability and safe handling.

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